

Improving the resolution of Pyridindolol K1 in HPLC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyridindolol K1

Cat. No.: B1254967

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References

- 1. Pindolol enantiomers analysis | Sigma-Aldrich [sigmaaldrich.com]
- 2. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
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Phone: (601) 213-4426

Email: info@benchchem.com